

# AZ'9567 stability and storage conditions

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Compound of Interest		
Compound Name:	AZ'9567	
Cat. No.:	B15608503	Get Quote

## **AZ'9567 Technical Support Center**

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **AZ'9567**, a potent MAT2A inhibitor.

## Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of AZ'9567?

A: For long-term storage, the solid form of **AZ'9567** should be stored at -20°C.[1][2][3] Some suppliers suggest that storage at 4°C is suitable for up to two years.[4] For short-term storage, such as a few days to weeks, it can be kept at 0-4°C in a dry and dark place.[3]

Q2: What is the recommended storage condition for AZ'9567 once it is dissolved in a solvent?

A: Stock solutions of **AZ'9567** should be aliquoted and stored in tightly sealed vials. For long-term storage, -80°C is recommended for up to six months.[1][2][4] For shorter-term storage, -20°C is suitable for up to one month.[1][2][4][5] It is advisable to avoid repeated freeze-thaw cycles.[4]

Q3: How is **AZ'9567** shipped, and is it stable at ambient temperatures?

A: **AZ'9567** is typically shipped at room temperature as a non-hazardous chemical.[3][4] The compound is considered stable enough for the duration of ordinary shipping and time spent in customs, which can be a few days to a few weeks.[3][4]



Q4: What solvent should I use to dissolve AZ'9567?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AZ'9567**.[1][2] The solubility in DMSO is 62.5 mg/mL (139.68 mM), and ultrasonic assistance may be needed for complete dissolution.[1][2] It is important to use newly opened, hygroscopic DMSO as it can significantly impact the solubility of the product.[1]

## **Troubleshooting Guide**

Issue: I am having trouble dissolving AZ'9567 in DMSO.

- Solution 1: Use Ultrasonic Treatment. As recommended, applying sonication can aid in the dissolution of AZ'9567 in DMSO.[1][2]
- Solution 2: Check Your DMSO. The hygroscopic nature of DMSO means it can absorb
  moisture from the air, which can affect solubility. Always use a fresh, high-quality grade of
  DMSO.[1]
- Solution 3: Gentle Warming. While not explicitly stated for AZ'9567, gentle warming can sometimes help dissolve compounds. However, this should be done with caution to avoid degradation.

Issue: My stock solution appears to have precipitated after freezing.

- Solution 1: Re-dissolve. Before use, allow the aliquot to thaw completely at room temperature. Vortex the vial to ensure the compound is fully back in solution.
- Solution 2: Prepare Fresh Aliquots. To avoid potential issues with compound stability after multiple freeze-thaw cycles, it is best practice to prepare and use fresh aliquots for each experiment.[4]

### **Data Presentation**

Table 1: Recommended Storage Conditions for AZ'9567



Form	Storage Temperature	Duration
Solid (Powder)	-20°C	Up to 3 years
Solid (Powder)	4°C	Up to 2 years
In Solvent	-80°C	Up to 6 months
In Solvent	-20°C	Up to 1 month

Data compiled from multiple supplier recommendations.[1][2][3][4]

## **Experimental Protocols**

Protocol 1: Preparation of a 10 mM Stock Solution of AZ'9567 in DMSO

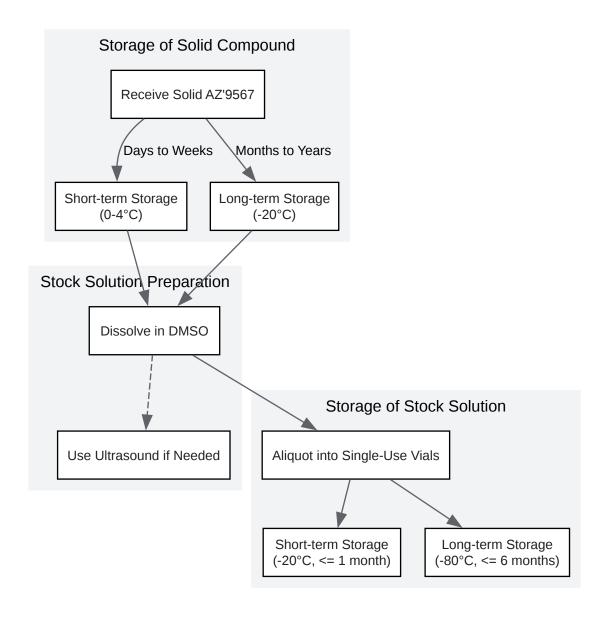
- Materials:
  - AZ'9567 (solid powder)
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes
  - Calibrated pipettes
  - Vortex mixer
  - Ultrasonic water bath
- Procedure:
  - 1. Equilibrate the vial of solid **AZ'9567** to room temperature before opening to prevent condensation.
  - Weigh out the desired amount of AZ'9567 powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.4744 mg of AZ'9567 (Molecular Weight: 447.44 g/mol ).



- 3. Add the appropriate volume of anhydrous DMSO to the AZ'9567 powder.
- 4. Vortex the solution thoroughly for 1-2 minutes.
- 5. If the compound is not fully dissolved, place the vial in an ultrasonic water bath for 5-10 minutes.
- 6. Once the solution is clear, aliquot it into smaller, single-use volumes in sterile, tightly sealed vials.
- 7. Store the aliquots at -80°C for long-term storage or -20°C for short-term use.

## **Visualizations**

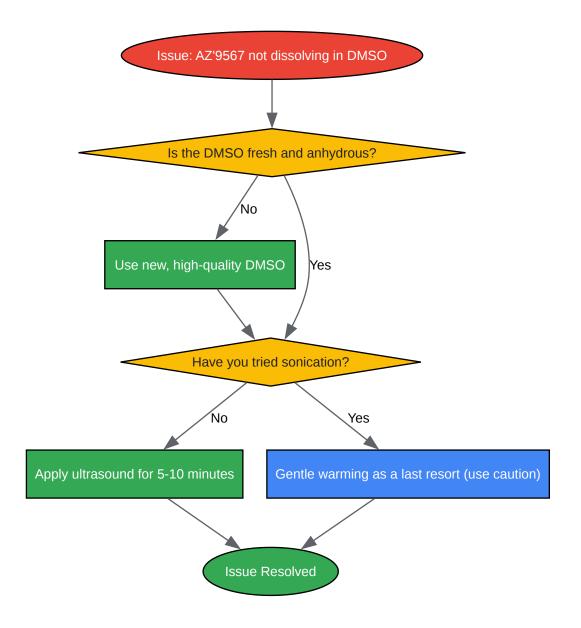




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Caption: Workflow for handling and storing AZ'9567.





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Caption: Troubleshooting guide for AZ'9567 solubility issues.

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